

Meliantriol: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Meliantriol

Cat. No.: B1676183

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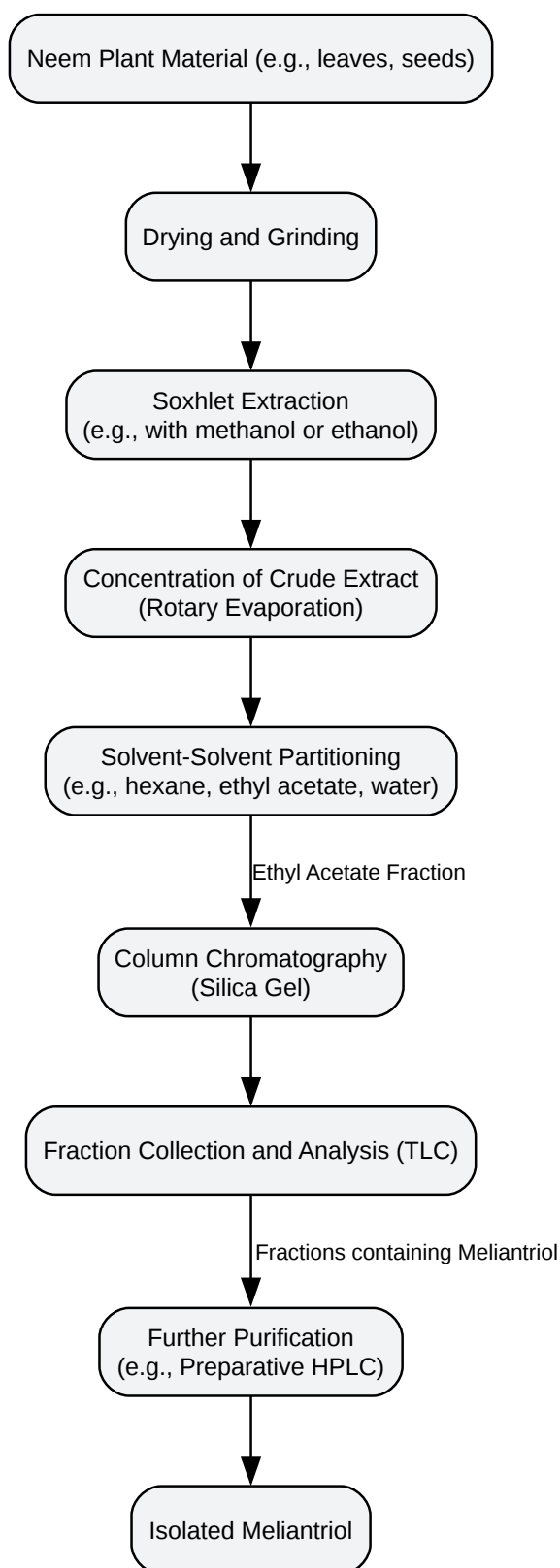
Introduction

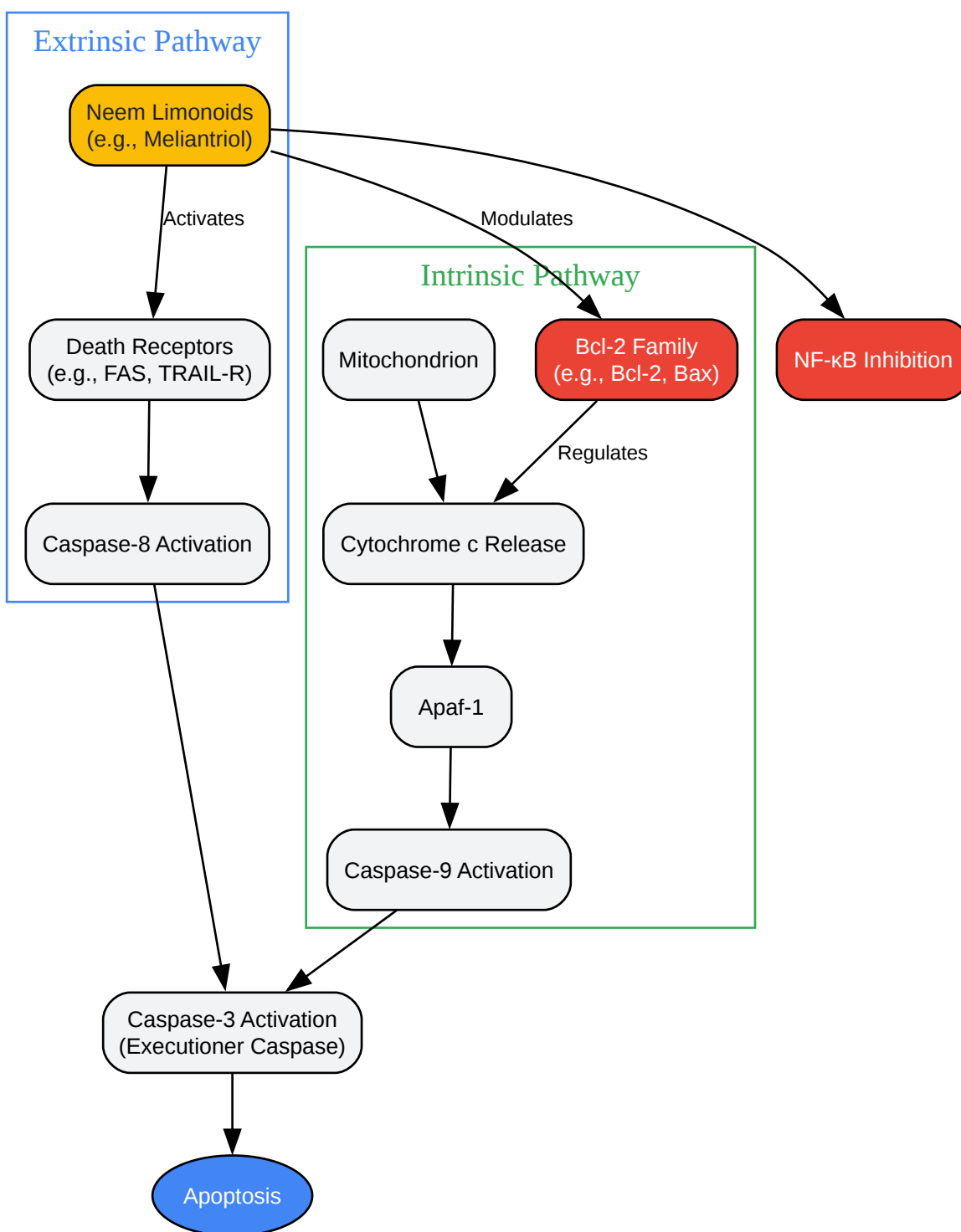
Meliantriol is a naturally occurring triterpenoid, specifically classified as a limonoid, isolated from the Neem tree (*Azadirachta indica*) and other plants of the Meliaceae family. It is recognized for its potent insect antifeedant properties and is being investigated for a range of other biological activities, including potential anticancer, antimicrobial, and anti-inflammatory effects. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Meliantriol**, compiling available data to support further research and development.

Chemical Structure and Identification

Meliantriol possesses a complex tetracyclic triterpenoid core structure. Its systematic IUPAC name is (1S)-1-[(2R,4S,5R)-5-hydroxy-4-[(3S,5R,9R,10R,13S,14S,17S)-3-hydroxy-4,4,10,13,14-pentamethyl-2,3,5,6,9,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-17-yl]oxolan-2-yl]-2-methylpropane-1,2-diol.

Chemical Structure:





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- To cite this document: BenchChem. [Meliantriol: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676183#meliantriol-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1676183#meliantriol-chemical-structure-and-properties)

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